

A Comparative Analysis of the Thermodynamic Properties of Helium-3 and Helium-4

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A comprehensive guide for researchers, scientists, and drug development professionals detailing the distinct thermodynamic behaviors of **helium**'s two stable isotopes, supported by experimental data and methodologies.

The two stable isotopes of **helium**, **Helium**-3 (³He) and **Helium**-4 (⁴He), exhibit remarkably different thermodynamic properties, particularly at low temperatures. These differences are a direct consequence of their distinct quantum mechanical nature. ⁴He, with an even number of nucleons, is a boson and obeys Bose-Einstein statistics, while ³He, with an odd number of nucleons, is a fermion and adheres to Fermi-Dirac statistics. This fundamental distinction leads to unique macroscopic behaviors, most notably the phenomenon of superfluidity, which manifests differently and at vastly different temperatures in the two isotopes. This guide provides a comparative study of their key thermodynamic properties, supported by experimental data and detailed methodologies for their measurement.

Comparative Thermodynamic Properties

The thermodynamic properties of ³He and ⁴He diverge significantly, especially as temperatures approach absolute zero. These differences are summarized in the table below.

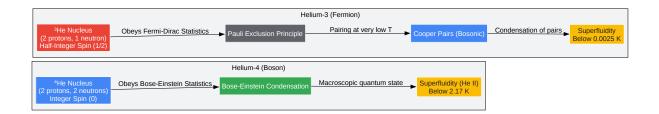


Property	Helium-3 (³He)	Helium-4 (⁴ He)
Atomic Mass (amu)	3.016	4.003
Nuclear Spin	1/2 (Fermion)	0 (Boson)
Boiling Point (K)	3.19[1][2]	4.22[1][2]
Critical Temperature (K)	3.35[1][2]	5.20[2]
Critical Pressure (kPa)	116.4	227.5
Liquid Density at Boiling Point (g/L)	59[2]	125[2][3]
Latent Heat of Vaporization (kJ/mol)	0.026[1][2]	0.0829[1][2]
Superfluid Transition Temperature (K)	0.0025 (at 34 bar)	2.17 (Lambda Point)[4]

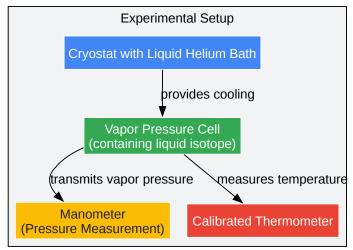
The Quantum Mechanical Divide: Fermions vs. Bosons

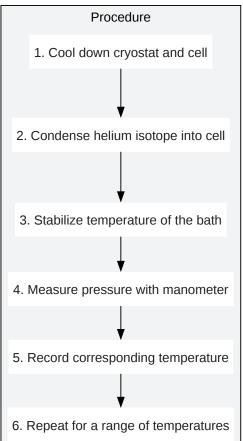
The profound differences in the thermodynamic behavior of ³He and ⁴He are rooted in their quantum statistical properties.



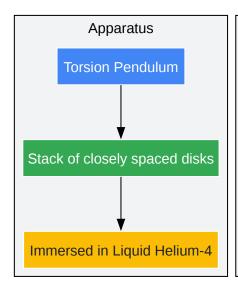


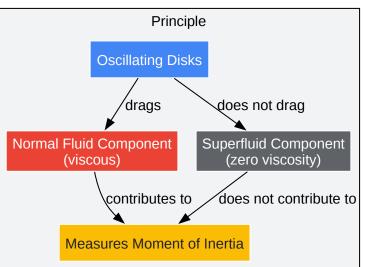












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